

Purity Analysis of Commercial Acid Red 336: A Technical Guide

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Compound of Interest

Compound Name: Acid Red 336

CAS No.: 12239-11-1

Cat. No.: B1172030

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the methodologies for the purity analysis of commercial **Acid Red 336**, a synthetic azo dye. While specific quantitative data for commercial **Acid Red 336** is not extensively available in the public domain, this document outlines the standard analytical procedures, potential impurities, and quality control parameters based on established methods for similar acid dyes. The guide details experimental protocols for High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) and UV-Visible Spectrophotometry, offering a framework for researchers and professionals in drug development and related fields to establish robust analytical workflows. All quantitative data presented is illustrative and based on typical specifications for analogous compounds.

Introduction

Acid Red 336 is a synthetic monoazo dye used in various industrial applications.^[1] For its use in specialized fields such as cosmetics and pharmaceuticals, a thorough analysis of its purity

and impurity profile is critical to ensure safety and efficacy. This guide outlines the key analytical techniques and methodologies for the quality control of commercial **Acid Red 336**.

Physicochemical Properties

A summary of the key physicochemical properties of **Acid Red 336** is provided in Table 1.

Property	Value
Appearance	Dark red powder[2]
Solubility	Soluble in water and ethanol[2]
CAS Number	12239-11-1[3]
Molecular Structure	Single azo class[3]

Potential Impurities

The manufacturing process of **Acid Red 336**, which typically involves diazotization and coupling reactions, can lead to the formation of several impurities.[1] These may include:

- Starting materials: Unreacted precursors from the synthesis process.
- Intermediates: Partially reacted compounds.
- By-products: Resulting from side reactions during synthesis.
- Isomers: Structural variants of the dye molecule.
- Heavy metals: Contaminants from raw materials or manufacturing equipment.

Analytical Methodologies

The primary techniques for the purity analysis of **Acid Red 336** are High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) for separation and quantification of the main component and organic impurities, and UV-Visible Spectrophotometry for concentration determination.

High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

HPLC-DAD is a powerful technique for separating and quantifying the components of a dye mixture. The diode-array detector allows for the simultaneous acquisition of absorbance data over a range of wavelengths, which is useful for identifying and characterizing different components.

The following table presents a hypothetical purity profile for a commercial batch of **Acid Red 336**, based on typical findings for similar acid dyes.

Component	Retention Time (min)	Area (%)
Impurity 1	3.5	0.8
Impurity 2	4.2	1.2
Acid Red 336	5.8	97.5
Impurity 3	7.1	0.5

Objective: To separate and quantify **Acid Red 336** and its organic impurities.

Instrumentation:

- High-Performance Liquid Chromatograph with a quaternary pump, autosampler, column thermostat, and diode-array detector.
- Data acquisition and processing software.

Chromatographic Conditions (starting point for method development):

- Column: C18 reverse-phase, 4.6 mm x 150 mm, 3 μ m particle size.
- Mobile Phase A: 10 mM Ammonium Acetate in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 40°C.[4]
- Injection Volume: 10 µL.
- Detection: Diode-array detector monitoring at the λ_{max} of **Acid Red 336** (e.g., 530 nm) and a broader range (e.g., 200-700 nm) for impurity profiling.[4]

Procedure:

- Standard Preparation: Prepare a stock solution of **Acid Red 336** reference standard in a suitable solvent (e.g., water/acetonitrile mixture) at a concentration of 1 mg/mL. Prepare a series of calibration standards by diluting the stock solution.
- Sample Preparation: Accurately weigh and dissolve the commercial **Acid Red 336** sample in the same solvent as the standard to a final concentration of approximately 1 mg/mL. Filter the solution through a 0.45 µm syringe filter before injection.
- Analysis: Inject the standards and samples onto the HPLC system.
- Data Analysis: Integrate the peak areas of **Acid Red 336** and all impurities. Construct a calibration curve from the standard solutions to quantify the dye content. Calculate the percentage purity and the relative amounts of each impurity.

UV-Visible Spectrophotometry

UV-Visible spectrophotometry is a straightforward and cost-effective method for determining the concentration of a colored substance in a solution.

Parameter	Value
λ_{max} (in water)	~530 nm
Absorptivity (A 1% 1cm)	(Value to be determined experimentally)

Objective: To determine the concentration of **Acid Red 336** in a solution.

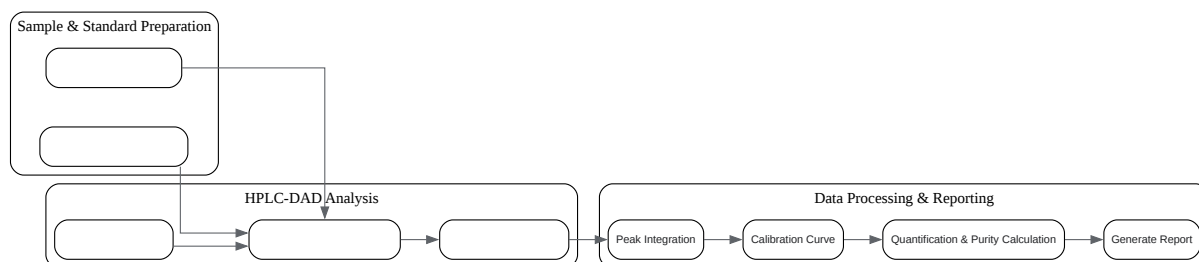
Instrumentation:

- UV-Visible Spectrophotometer.
- Matched quartz cuvettes (1 cm path length).

Procedure:

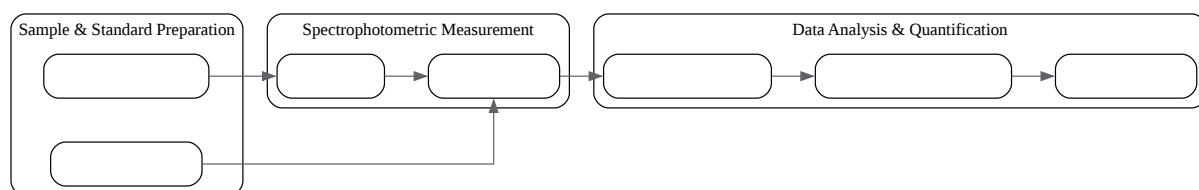
- **Standard Preparation:** Prepare a stock solution of **Acid Red 336** reference standard of known purity in deionized water at a concentration of 100 µg/mL. Prepare a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** Accurately weigh and dissolve the commercial **Acid Red 336** sample in deionized water to a concentration that falls within the linear range of the calibration curve.
- **Measurement:**
 - Set the spectrophotometer to scan a wavelength range (e.g., 300-700 nm) to determine the wavelength of maximum absorbance (λ_{max}).
 - Measure the absorbance of the blank (deionized water), standard solutions, and the sample solution at the λ_{max} .
- **Data Analysis:**
 - Construct a calibration curve by plotting the absorbance of the standard solutions against their concentrations.
 - Determine the concentration of the sample solution from the calibration curve.
 - Calculate the dye content of the commercial sample based on the measured concentration and the initial weight.

Visualizations



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Caption: HPLC-DAD Experimental Workflow for Purity Analysis.



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References

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